

Biotinyl-6-aminoquinoline CAS 91853-89-3 technical data

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Compound of Interest

Compound Name: *Biotinyl-6-aminoquinoline*

Cat. No.: *B1229075*

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Technical Monograph: Biotinyl-6-aminoquinoline (BAQ)

CAS: 91853-89-3 Formula: C₁₉H₂₂N₄O₂S Molecular Weight: 370.47 g/mol [1]

Core Identity & Physicochemical Profile

Biotinyl-6-aminoquinoline (BAQ) is a synthetic fluorogenic and chromogenic substrate designed specifically for the kinetic quantification of biotinidase (EC 3.5.1.12), an enzyme essential for biotin recycling.[2] Unlike earlier substrates like biotinyl-4-aminobenzoate (B-PABA), BAQ offers dual-mode detection (fluorometric and colorimetric), significantly enhancing sensitivity in newborn screening protocols for Biotinidase Deficiency (BTD).

Physicochemical Data Table

Property	Specification	Technical Note
Appearance	White to off-white crystalline solid	Light sensitive; store in amber vials.
Solubility	DMSO (Soluble), Methanol (Slight)	Hydrophobic quinoline ring limits aqueous solubility; requires organic co-solvent for stock preparation.
Melting Point	>222°C (decomposition)	Indicates high thermal stability of the amide linkage prior to enzymatic cleavage.
pKa	~13.89 (Predicted)	The amide bond is stable at physiological pH, preventing non-enzymatic hydrolysis.
Excitation/Emission	350-355 nm / 405-460 nm	Fluorescence properties activate upon cleavage of the amide bond.

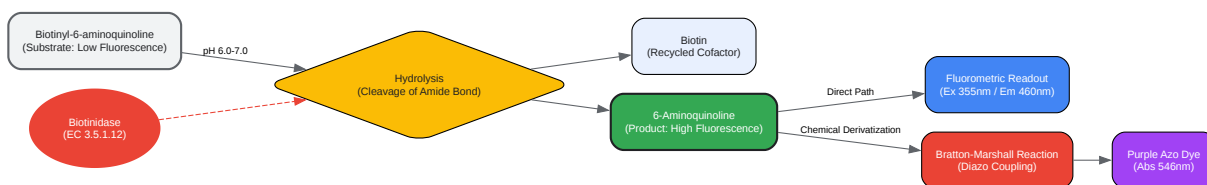
Mechanistic Principles

The utility of BAQ rests on the "fluorescence-quenching" effect of the amide bond. In its intact state, the electron-withdrawing biotinyl moiety quenches the fluorescence of the 6-aminoquinoline (6-AQ) core.

Enzymatic Reaction Pathway

Upon exposure to serum biotinidase, the amide bond is hydrolyzed, releasing free 6-aminoquinoline. This product is a primary aromatic amine that serves as the signal carrier.[3]

- Fluorometric Mode: Free 6-AQ is highly fluorescent (Quantum Yield significantly higher than BAQ).
- Colorimetric Mode: The free amine undergoes diazotization (Bratton-Marshall reaction) to form a stable azo dye.[3]



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Caption: Enzymatic hydrolysis of BAQ by biotinidase yields 6-aminoquinoline, enabling dual-pathway detection.

Applications in Clinical Diagnostics

The primary application of BAQ is the screening and confirmation of Biotinidase Deficiency, an autosomal recessive disorder.

- Newborn Screening (NBS): BAQ is used in semi-quantitative fluorescent spot tests on Dried Blood Spots (DBS).
- Serum Confirmation: Used in quantitative kinetic assays to distinguish between profound (<10% activity) and partial (10-30% activity) deficiency.

Comparative Advantage

Substrate	Detection Mode	Sensitivity	Interference Risk
Biotinyl-4-aminobenzoate (B-PABA)	Colorimetric only	Moderate	High (Sulfonamides can interfere with diazo coupling)
Biotinyl-6-aminoquinoline (BAQ)	Fluorometric & Colorimetric	High	Low (Fluorescence mode avoids diazo-specific interferences)

Experimental Protocols

A. Quantitative Fluorometric Assay (Serum/Plasma)

This protocol measures the rate of 6-AQ release.

Reagents:

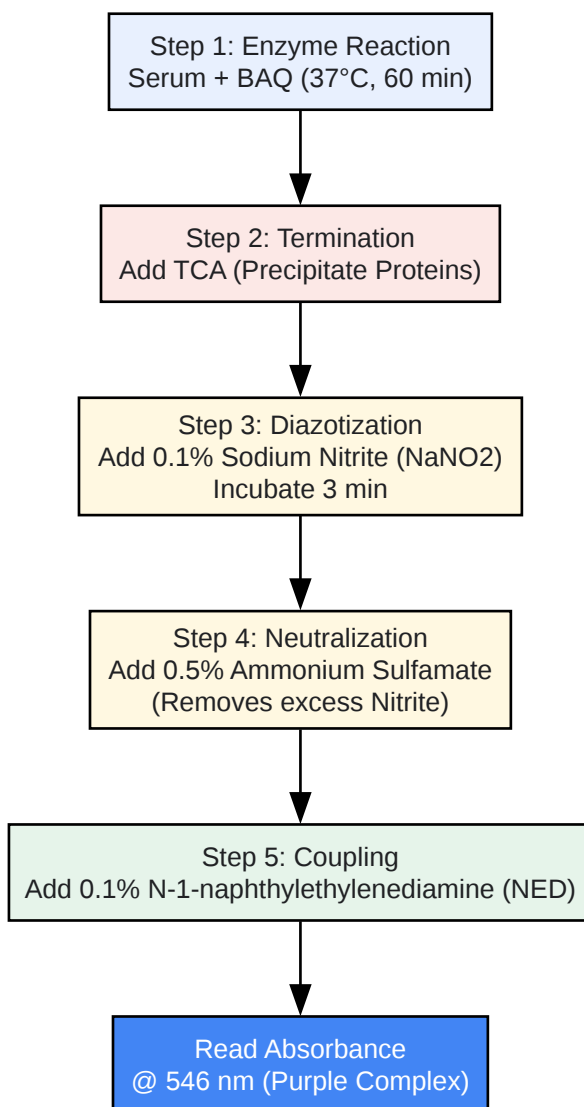
- Stock Substrate: 10 mM BAQ in DMSO.
- Reaction Buffer: 0.1 M Potassium Phosphate, pH 6.0, containing 1 mM EDTA and 1 mg/mL BSA.
- Stop Solution: 0.2 M Trichloroacetic acid (TCA).

Workflow:

- Preparation: Dilute Stock Substrate into Reaction Buffer to a final concentration of 150 μ M.
- Incubation: Add 50 μ L serum to 450 μ L substrate solution. Incubate at 37°C for 30–60 minutes.
- Termination: Add 200 μ L Stop Solution (TCA) to precipitate proteins and halt hydrolysis.
- Clarification: Centrifuge at 10,000 x g for 5 minutes.
- Measurement: Transfer supernatant to a quartz cuvette or UV-transparent plate.
 - Excitation: 355 nm^{[4][5]}
 - Emission: 460 nm^[5]
- Quantification: Calculate activity against a standard curve of pure 6-aminoquinoline (CAS 580-15-4).

B. Colorimetric Confirmation (Bratton-Marshall)

Used when fluorometry is unavailable or for visual confirmation (purple endpoint).



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Caption: Step-by-step workflow for the colorimetric Bratton-Marshall modification using BAQ.

Troubleshooting & Validation (E-E-A-T)

To ensure Trustworthiness and reproducibility, the following controls are mandatory:

- Spontaneous Hydrolysis Control: Run a "No Enzyme" blank (Buffer + BAQ) to correct for non-enzymatic degradation of the substrate.
- Sulfonamide Interference: If using the colorimetric method on patients taking sulfonamide antibiotics, false positives are possible. Action: Use the fluorometric method or perform a

pre-extraction of the serum.

- Standardization: The fluorescence of 6-aminoquinoline is pH-dependent. Ensure the standard curve is prepared in the exact same buffer/TCA mixture as the samples.
- Substrate Stability: BAQ stock solutions in DMSO are stable for 6 months at -20°C. Aqueous working solutions must be prepared fresh daily due to slow hydrolysis.

References

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